

Navigating the Safe Disposal of Ethylenecyclohexane in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenecyclohexane*

Cat. No.: *B092872*

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, meticulous attention to safety protocols is paramount. The proper disposal of chemical waste, such as **ethylenecyclohexane**, is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe handling and disposal of **ethylenecyclohexane**, ensuring the well-being of laboratory personnel and compliance with regulatory standards.

Ethylenecyclohexane is a flammable liquid and, as such, is classified as a hazardous waste.^[1] Improper disposal can lead to fire hazards, environmental contamination, and potential legal liabilities. Therefore, adherence to established disposal protocols is not just a best practice but a necessity.

Key Properties of Ethylenecyclohexane

A thorough understanding of a chemical's properties is the foundation of its safe management. Below is a summary of the key quantitative data for **ethylenecyclohexane**.

Property	Value
Molecular Formula	C8H14[2]
Molar Mass	110.20 g/mol [3]
Appearance	Clear colorless liquid[4]
Density	0.822 g/mL at 25 °C[2][4]
Boiling Point	136 °C[2][4]
Flash Point	24 °C (75.2 °F) - closed cup[5]
UN Number	3295 (Flammable liquids, n.o.s.)[2]
Hazard Class	3 (Flammable Liquid)[3]
Safety Phrases	S16: Keep away from sources of ignition. S29: Do not empty into drains. S33: Take precautionary measures against static discharges.[2]

Step-by-Step Disposal Protocol

The following experimental protocol outlines the detailed methodology for the proper disposal of **ethylidenecyclohexane**.

1. Personal Protective Equipment (PPE): Before handling **ethylidenecyclohexane**, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Flame-resistant lab coat
- Chemically resistant gloves (e.g., nitrile)
- Closed-toe shoes

2. Waste Collection:

- Collect waste **ethylidenecyclohexane** in a designated, properly labeled, and leak-proof container.[\[6\]](#)
- The container should be made of a material compatible with flammable hydrocarbons, such as glass or a suitable plastic or metal can.[\[1\]](#) For small quantities under 5 gallons, glass bottles are often suitable, while larger quantities may require metal cans.[\[7\]](#)
- Never use a container that previously held an incompatible chemical, particularly oxidizing agents.[\[8\]](#)

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" and "Flammable Liquid."
- The label must also include the full chemical name, "**Ethylidenecyclohexane**," and the approximate concentration or volume of the waste.[\[6\]](#)[\[7\]](#) Do not use abbreviations or chemical formulas.[\[6\]](#)

4. Storage:

- Keep the waste container tightly closed at all times, except when adding waste.[\[1\]](#)[\[7\]](#)
- Store the container in a designated, well-ventilated hazardous waste accumulation area, away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[9\]](#) This area should ideally be a fire-rated cabinet.[\[6\]](#)
- Ensure secondary containment is in place to capture any potential leaks or spills.[\[10\]](#)
- Do not store with incompatible wastes, such as oxidizers.[\[6\]](#)

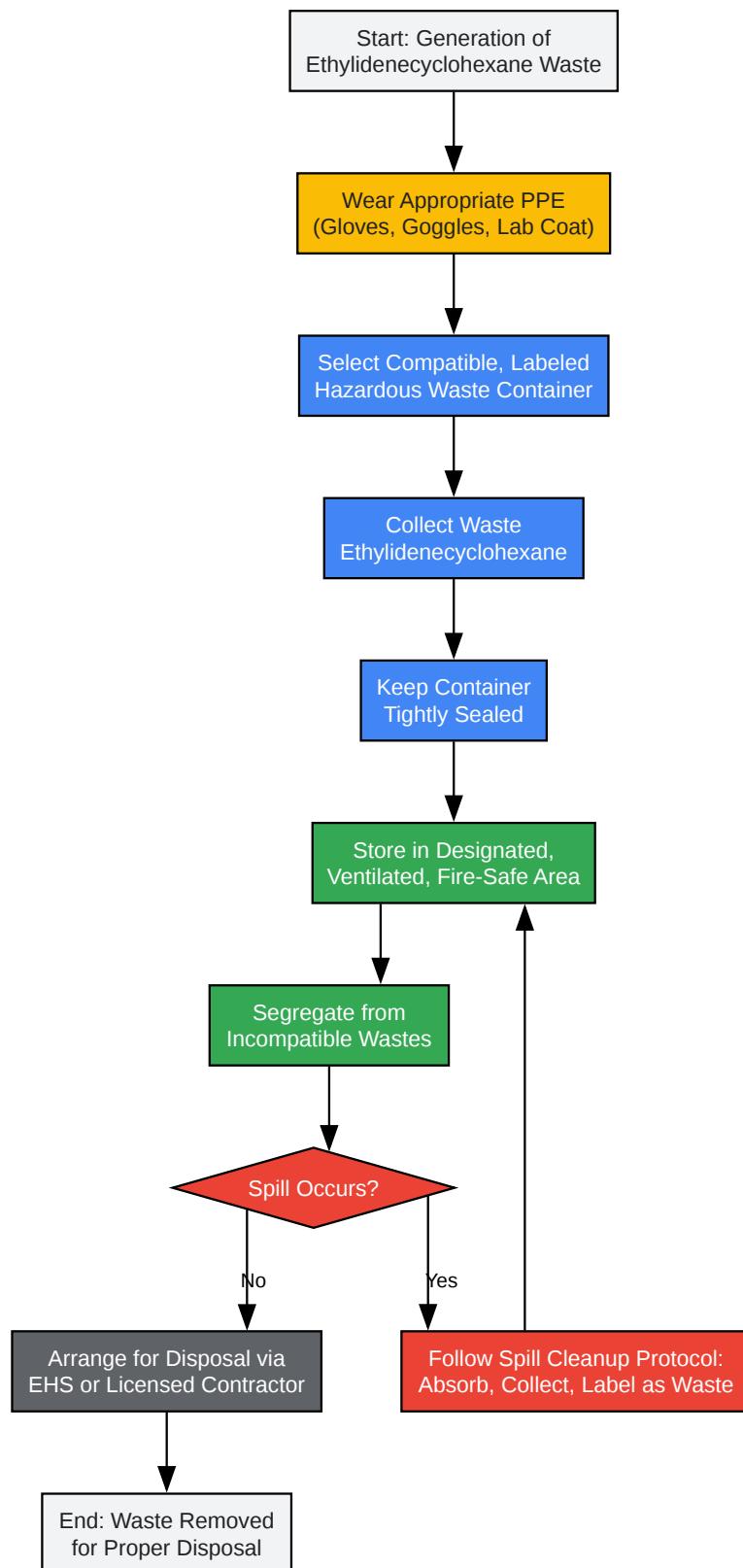
5. Disposal:

- **Ethylidenecyclohexane** must not be poured down the drain or disposed of in regular trash.[\[1\]](#)[\[2\]](#)
- Disposal must be handled through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[\[11\]](#)[\[12\]](#)

- Follow your institution's specific procedures for requesting a hazardous waste pickup.[6]
- In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a suitable, closed container for disposal as hazardous waste.[8][13] Use spark-proof tools during cleanup.[8]

Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ethylidenecyclohexane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **ethylenecyclohexane**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **ethylidenecyclohexane**, fostering a secure research environment and protecting our shared ecosystem.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. safety.pitt.edu [safety.pitt.edu]
- 2. chembk.com [chembk.com]
- 3. Ethylenecyclohexane | C8H14 | CID 13856 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. 亚乙基环己烷 99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 7. Laboratory Waste – UF | EHS [ehs.ufl.edu]
- 8. fishersci.com [fishersci.com]
- 9. Page loading... [guidechem.com]
- 10. How to Dispose of Chemical Waste in a Lab Correctly [gaiaca.com]
- 11. vumc.org [vumc.org]
- 12. capotchem.cn [capotchem.cn]
- 13. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Ethylenecyclohexane in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092872#ethylidenecyclohexane-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com